

GHS hazard statements for Methyl 3-chloropropionate.

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Compound of Interest

Compound Name: Methyl 3-chloropropionate

Cat. No.: B1361392

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An In-depth Technical Guide to the GHS Hazard Statements for **Methyl 3-chloropropionate**

For Researchers, Scientists, and Drug Development Professionals


This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard statements associated with **Methyl 3-chloropropionate** (CAS No. 6001-87-2). The information is compiled for professionals in research, scientific, and drug development fields who require a thorough understanding of the potential hazards for safe handling and risk assessment.

GHS Hazard Classification Summary

Methyl 3-chloropropionate is classified as a hazardous substance under GHS. The primary hazards are associated with its flammability, and its potential to cause irritation and serious damage to the skin and eyes, as well as respiratory irritation.^{[1][2][3][4][5]} The official GHS classification and corresponding elements are summarized below.

Signal Word: Danger^{[1][6]}

GHS Pictograms:

Pictogram	Description
	Flame: Represents a fire hazard.
corrosive	Corrosion: Represents the potential for skin corrosion/burns, eye damage, or corrosion to metals.
!	Exclamation Mark: Represents hazards such as irritant (skin and eye), skin sensitizer, acute toxicity (harmful), narcotic effects, or respiratory tract irritation.

Source: GHS Classification Summaries[1][2][5]

Hazard Statements and Classification

The following table details the specific GHS hazard statements (H-statements) for **Methyl 3-chloropropionate**, along with their corresponding hazard class and category.

Hazard Statement Code	Hazard Statement	Hazard Class	Hazard Category
H226	Flammable liquid and vapor	Flammable liquids	Category 3
H315	Causes skin irritation	Skin corrosion/irritation	Category 2
H318	Causes serious eye damage	Serious eye damage/eye irritation	Category 1
H335	May cause respiratory irritation	Specific target organ toxicity — Single exposure; Respiratory tract irritation	Category 3

Source: PubChem, Biosynth, ChemicalBook Safety Data Sheets[1][2][3][4][5][6][7]

Quantitative Data and Experimental Basis for Classification

The GHS classification of a chemical is based on specific criteria met through experimental testing or validated data. This section outlines the quantitative data available for **Methyl 3-chloropropionate** and the general experimental protocols that form the basis for its hazard classifications.

Physical Hazards

The classification of **Methyl 3-chloropropionate** as a Category 3 flammable liquid is determined by its flash point and boiling point.

Physical Property	Value	GHS Classification Criteria (Category 3)
Flash Point	40 °C (104 °F)	Flash point ≥ 23 °C and ≤ 60 °C
Boiling Point	156 °C (313 °F)	Not a primary criterion for Category 3 when flash point is known.

Source: Biosynth^[7]

The flash point of a liquid is the lowest temperature at which its vapors will ignite in the presence of an ignition source. Standardized methods, such as the Pensky-Martens closed-cup test (ASTM D93) or Cleveland open-cup method (ASTM D92), are typically employed. In a closed-cup apparatus, the liquid is heated in a sealed container, and an ignition source is periodically introduced into the vapor space. The temperature at which a flash is observed is recorded as the flash point. This data is then compared against GHS criteria to assign the appropriate flammability category.^{[3][8][9][10]}

Health Hazards

While specific toxicological studies for **Methyl 3-chloropropionate** are not detailed in publicly available safety data sheets, the GHS classifications are based on standardized animal testing

or substantial evidence from related compounds. The following describes the general experimental methodologies.

- Basis for Classification: This classification is for substances that produce reversible skin irritation.[11][12]
- General Experimental Protocol (OECD Test Guideline 404): A small amount of the test substance is applied to the shaved skin of experimental animals (typically albino rabbits) under a gauze patch for a specified period (e.g., 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at graded intervals (e.g., 24, 48, and 72 hours) after patch removal.[12] A mean score of ≥ 2.3 and < 4.0 for erythema or edema across the test animals typically results in a Category 2 classification.[11][12][13]
- Basis for Classification: This classification applies to substances that cause tissue damage in the eye or severe physical decay of vision that is not fully reversible within 21 days.[2][14][15][16] One safety data sheet also notes that **Methyl 3-chloropropionate** is a lachrymator, a substance that causes tearing.
- General Experimental Protocol (OECD Test Guideline 405): A measured amount of the substance is applied to the front surface of one eye in experimental animals (usually albino rabbits). The eyes are then examined for effects on the cornea, iris, and conjunctiva at specific intervals.[2] A substance is classified as Category 1 if it produces effects on the cornea, iris, or conjunctiva that are not expected to reverse or have not fully reversed within a 21-day observation period, or if it produces specific high scores for corneal opacity or iritis in at least 2 of 3 tested animals.[1][16]
- Basis for Classification: This is assigned to substances that may cause respiratory tract irritation, a localized, reversible effect with symptoms like coughing, pain, and breathing difficulties.[1] The evaluation is primarily based on human data from occupational exposure or can be supported by animal studies from single or repeated dose inhalation toxicity tests. [1]
- General Experimental Protocol (OECD Test Guideline 403): While no single validated animal test is specific for respiratory irritation, data is often derived from acute inhalation toxicity studies.[1] In these tests, animals are exposed to the substance via inhalation for a set period (e.g., 4 hours), and are observed for signs of respiratory distress and other toxic

effects. Post-exposure examination of respiratory tract tissues can also provide evidence of irritation.

Precautionary Statements (P-Statements)

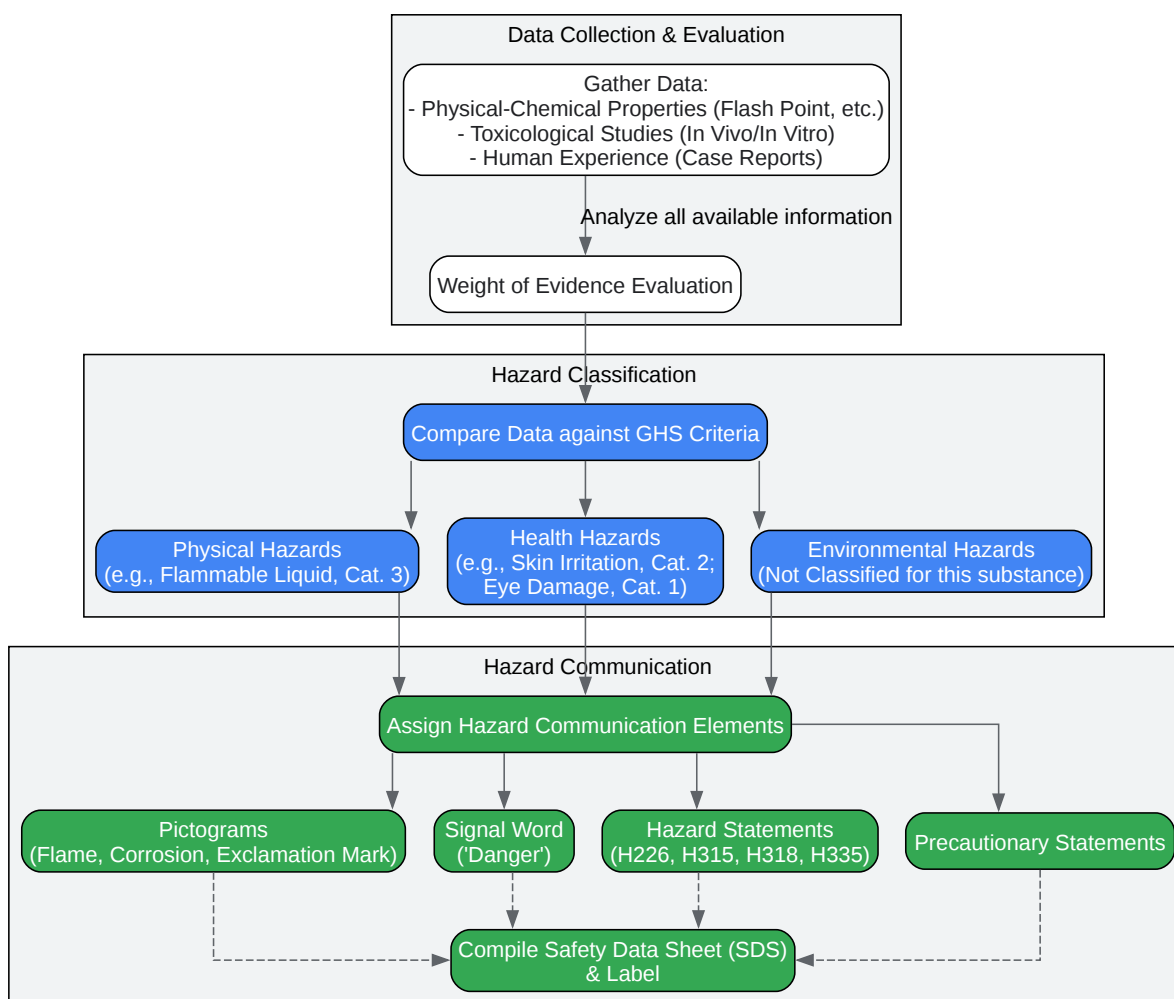
A comprehensive list of precautionary statements is provided to ensure safe handling and emergency response.

Code	Prevention	Response	Storage	Disposal
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[5]	P302+P352: IF ON SKIN: Wash with plenty of water.[6]	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[6]	P501: Dispose of contents/container to an approved waste disposal plant.[5]
P233	Keep container tightly closed.[5][6]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]	P403+P235: Store in a well-ventilated place. Keep cool.[6]	
P240	Ground and bond container and receiving equipment.[5][6]	P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]	P405: Store locked up.[6]	
P241	Use explosion-proof electrical/ventilating/lighting equipment.[5][6]	P317: Get medical help.[6]		
P242	Use non-sparking tools.[6]	P319: Get medical help if you feel unwell.[6]		

P243	Take action to prevent static discharges.[6]	P332+P317: If skin irritation occurs: Get medical help.[6]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[6]	P362+P364: Take off contaminated clothing and wash it before reuse.[6]
P264	Wash hands thoroughly after handling.[6]	P370+P378: In case of fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[5]
P271	Use only outdoors or in a well-ventilated area.[6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][5][6]	

GHS Classification Workflow

The following diagram illustrates the logical workflow for classifying a chemical substance like **Methyl 3-chloropropionate** according to GHS principles.



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Caption: GHS classification workflow for a chemical substance.

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